

2-fluoroamphetamine synthesis and analytical characterization

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Compound Focus: 2-Fluoroamphetamine

CAS No.: 1716-60-5

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Analytical Protocol for 2-Fluoroamphetamine in Urine

This application note details a robust method for the identification and quantification of **2-Fluoroamphetamine** (2-FA) in urine using solid-phase extraction (SPE) followed by Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS). The method is adapted from analytical procedures used for similar fluoroamphetamines [1].

Materials and Reagents

- **Certified Reference Standard:** (\pm)-2-Fluoroamphetamine hydrochloride solution, 1.0 mg/mL in methanol (as free base) [2].
- **SPE Plate:** Supel-Select SCX SPE 96-well Plate, 30 mg/well [1].
- **LC Column:** Ascentis Express HILIC, 2.7 μ m, 10 cm \times 2.1 mm I.D. [1].
- **Mobile Phase:** 5 mM ammonium formate in acetonitrile:water (90:10, v/v) [1].
- **Solvents:** HPLC or LC-MS grade methanol, acetonitrile, water, and formic acid.
- **Other Reagents:** Ammonium formate (eluent additive) and ammonium hydroxide.

Sample Preparation via Solid-Phase Extraction (SPE)

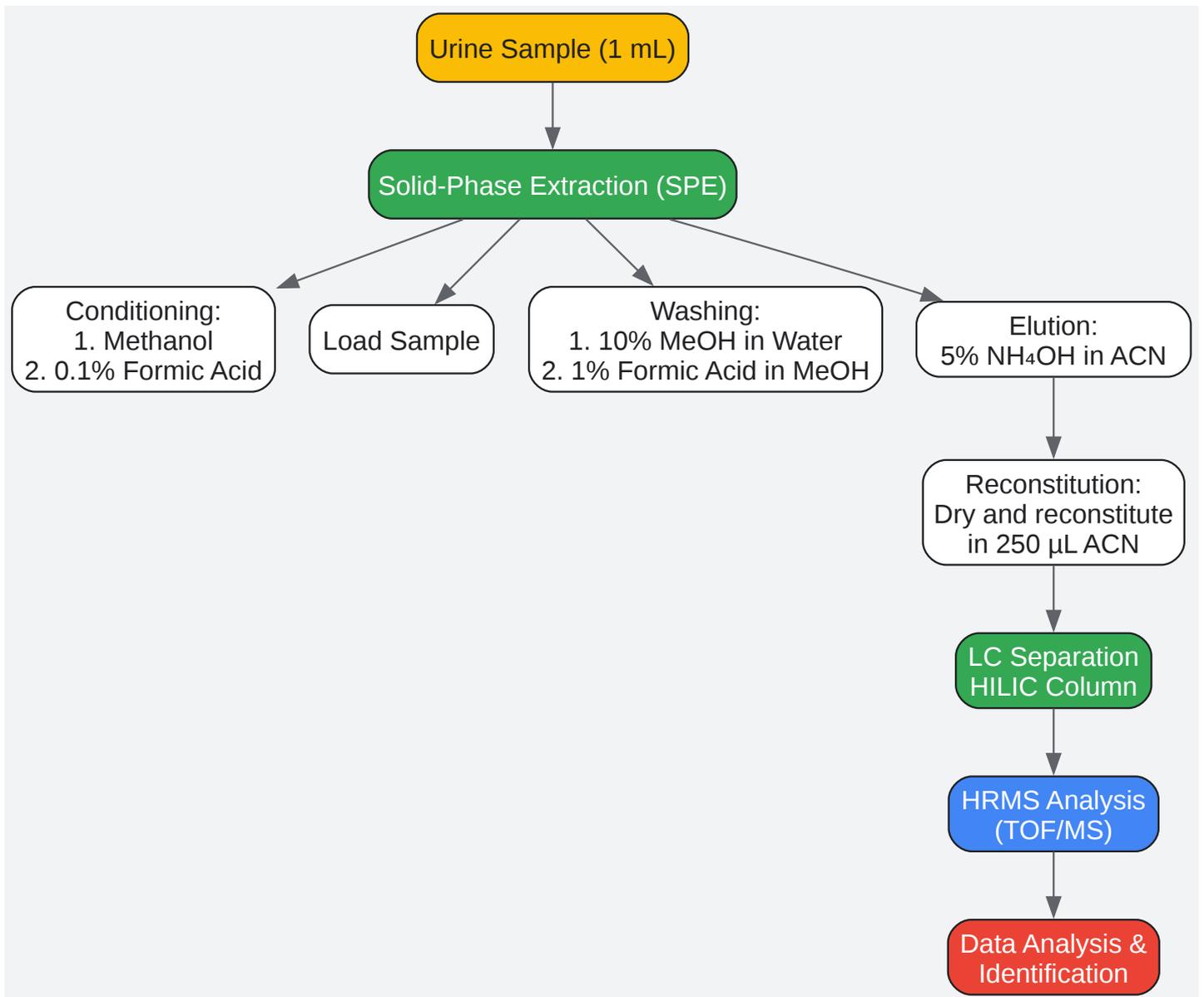
The following protocol is designed for a 1 mL urine sample [1].

- **Conditioning:** Condition the SPE sorbent with 1 mL of methanol, followed by 1 mL of 0.1% formic acid in water.
- **Loading:** Load the 1 mL urine sample onto the conditioned sorbent.
- **Washing:** Wash the sorbent twice with 1 mL of 10% methanol in water, followed by two washes with 1 mL of 1% formic acid in methanol.
- **Elution:** Elute the analyte using 2 mL of 5% ammonium hydroxide in acetonitrile.
- **Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at room temperature. Reconstitute the dry residue in 250 μ L of acetonitrile for LC-MS analysis.

Instrumental Analysis via LC-HRMS

- **Injection Volume:** 2 μ L [1].
- **Column Temperature:** 35 $^{\circ}$ C [1].
- **Mobile Phase Flow Rate:** 0.4 mL/min [1].
- **Detection:** High-Resolution Mass Spectrometer (e.g., TOF/MS) [1].

The workflow for the entire analytical procedure is summarized below.



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Expected Data and Identification

The table below summarizes the key identification parameters for 2-FA based on the described methodology.

Parameter	Description / Value
Chemical Name	1-(2-Fluorophenyl)propan-2-amine [3]
Molecular Formula	C ₉ H ₁₂ FN [3]
Molar Mass	153.200 g·mol ⁻¹ [3]
CAS Number	7001-48-5
Chromatographic Retention Time	~2.63 minutes (under specified HILIC conditions) [1]
MS Ionization ([M+H] ⁺)	<i>m/z</i> 154.10 (theoretical for C ₉ H ₁₃ FN ⁺)
Characteristic MS/MS Fragments	Includes ions consistent with loss of CHNO and formation of a fluorotropylium ion (C ₇ H ₆ F ⁺) [4].

Pharmacological, Toxicological, and Regulatory Considerations

For research integrity and safety, please note the following:

- **Pharmacology:** 2-FA is presumed to act primarily as a dopamine and norepinephrine releasing agent, similar to other substituted amphetamines [5] [6].
- **Toxicity:** The long-term health effects and exact toxic dosage of 2-FA are unknown due to a lack of formal scientific studies [6]. It is considered to have a moderate potential for abuse and addiction [6].
- **Legal Status:** 2-FA is a controlled substance in many jurisdictions, including China and Finland [3]. In the United States, it may be treated as a Schedule I controlled substance under the Federal Analogue Act if intended for human consumption [3].

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